

Spectroscopic analysis (NMR, IR, Mass Spec) of Quinazolin-6-amine

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Compound of Interest

Compound Name: Quinazolin-6-amine

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Spectroscopic Analysis of Quinazolin-6-amine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

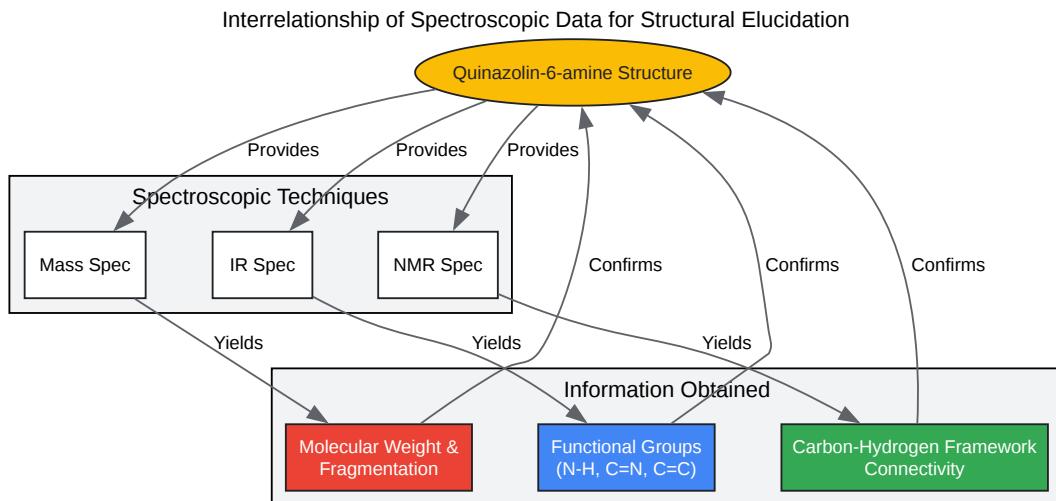
This technical guide provides an in-depth overview of the spectroscopic analysis of **Quinazolin-6-amine**, a key heterocyclic compound of interest in medicinal chemistry and drug development. The document outlines the expected data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses, details the experimental protocols for acquiring this data, and presents a logical workflow for the comprehensive spectroscopic characterization of this molecule.

Introduction to Quinazolin-6-amine

Quinazolin-6-amine ($C_8H_7N_3$) is a bicyclic aromatic heterocycle containing a benzene ring fused to a pyrimidine ring, with an amine substituent at the 6-position.[1][2] Its molecular structure is a scaffold for numerous biologically active compounds, making its unambiguous identification and characterization crucial. Spectroscopic techniques are indispensable for confirming the identity, purity, and structure of **Quinazolin-6-amine**.

Chemical Structure:

Caption: Experimental workflow for the spectroscopic analysis of **Quinazolin-6-amine**.



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Caption: Logical relationships in the spectroscopic analysis of **Quinazolin-6-amine**.

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References

- 1. 6-Aminoquinazoline | C8H7N3 | CID 589288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. dev.spectrabase.com [dev.spectrabase.com]
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